

Proper Disposal of 3-Bromo-2-fluoropyridine: A Step-by-Step Guide

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Compound of Interest

Compound Name: 3-Bromo-2-fluoropyridine

Cat. No.: B1273648

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The proper disposal of **3-Bromo-2-fluoropyridine** is critical for ensuring laboratory safety and environmental protection. Due to its chemical structure as a halogenated organic compound, it is classified as hazardous waste and requires specific handling procedures.^[1] Under no circumstances should this chemical be disposed of down the drain or in regular trash.^[1] Adherence to institutional and regulatory guidelines is mandatory for the disposal of this compound.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that appropriate Personal Protective Equipment (PPE) is worn, including chemically resistant gloves, safety goggles, and a lab coat.^[1] All handling of **3-Bromo-2-fluoropyridine** and its waste should be conducted in a well-ventilated area, preferably within a chemical fume hood, to prevent inhalation of vapors.^{[1][2]}

Physical and Chemical Properties

Understanding the properties of **3-Bromo-2-fluoropyridine** is essential for its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Physical State	Liquid	Fisher Scientific
Appearance	Colorless - Yellow	Fisher Scientific
Flash Point	71 °C / 159.8 °F	Fisher Scientific[2]
Boiling Point	65 °C / 149 °F @ 5 torr	Fisher Scientific[2]
Molecular Formula	C ₅ H ₃ BrFN	PubChem[3]
Molecular Weight	175.99 g/mol	Fisher Scientific

Step-by-Step Disposal Protocol

This protocol provides a detailed methodology for the safe collection and disposal of **3-Bromo-2-fluoropyridine** waste.

1. Waste Segregation and Collection:

- Categorize Waste: Designate **3-Bromo-2-fluoropyridine** and materials contaminated with it as "Halogenated Organic Waste." [1]
- Avoid Mixing: Do not mix this waste with other waste streams, particularly incompatible materials such as strong acids, strong bases, or strong oxidizing agents. [1][2][4]
- Collect Rinsate: Any solvent used to rinse containers or equipment contaminated with **3-Bromo-2-fluoropyridine** must also be collected as hazardous waste. [1]

2. Container Selection and Labeling:

- Choose a Compatible Container: Use a chemically compatible, leak-proof container with a secure screw-top cap. [1] High-density polyethylene (HDPE) or glass containers are generally suitable. [1][5]
- Proper Labeling: Before adding any waste, affix a "Hazardous Waste" label to the container. [1] The label must include:
 - The full chemical name: "**3-Bromo-2-fluoropyridine**". [1]

- The words "Hazardous Waste".[\[1\]](#)
- A clear indication of the hazards (e.g., "Toxic," "Irritant," "Combustible").[\[1\]](#)
- The accumulation start date (the date waste is first added).[\[1\]](#)
- The name and contact information of the responsible researcher or lab manager.[\[1\]](#)

3. On-Site Accumulation and Storage:

- Designated Area: Store the waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation and under the control of laboratory personnel.
[\[1\]](#)
- Keep Container Closed: The container must be kept tightly closed at all times, except when adding waste.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Secondary Containment: It is highly recommended to use secondary containment, such as a larger, chemically resistant bin, to prevent spills.[\[1\]](#)
- Safe Storage Conditions: Store the waste in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.[\[2\]](#)[\[4\]](#)[\[7\]](#)

4. Arranging for Final Disposal:

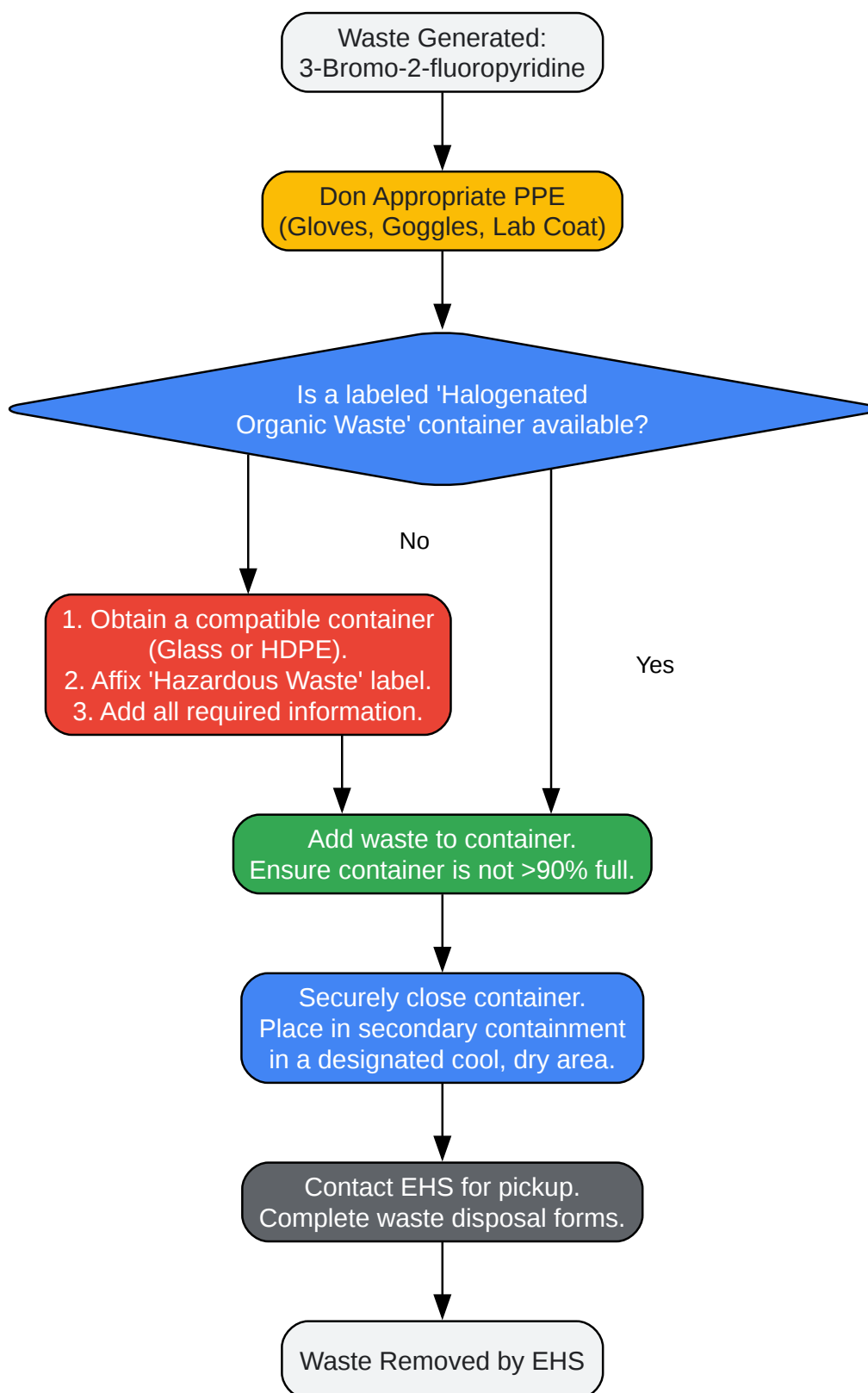
- Contact EHS: Hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[\[1\]](#)[\[2\]](#)
[\[6\]](#)[\[8\]](#)
- Schedule Pickup: Contact your EHS office to schedule a waste pickup.[\[1\]](#) Be prepared to provide accurate information about the waste composition on any required forms.
- Adhere to Time Limits: Do not exceed the institutional or regulatory time limits for hazardous waste accumulation.[\[1\]](#)

5. Spill Management:

- Immediate Action: In case of a spill, absorb the material with an inert substance like sand, vermiculite, or a commercial absorbent.[\[1\]](#)
- Collection: Collect the absorbed material and contaminated debris into a designated, sealed container for hazardous waste disposal.[\[1\]](#)[\[4\]](#)
- Decontamination: Clean the spill area thoroughly.[\[8\]](#)
- Prevention: Do not allow the chemical or cleanup materials to enter drains or waterways.[\[1\]](#)
[\[8\]](#)[\[9\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3-Bromo-2-fluoropyridine** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **3-Bromo-2-fluoropyridine**.

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